

What is Apocynin-d3 and its primary use in research?

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Compound of Interest

Compound Name: Apocynin-d3

Cat. No.: B1366914

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Apocynin-d3: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

Introduction to Apocynin-d3

Apocynin-d3 (Acetovanillone-d3) is the deuterated form of apocynin, a naturally occurring methoxy-substituted catechol. In research, **Apocynin-d3**'s primary role is as a stable isotope-labeled internal standard for the accurate quantification of apocynin in biological matrices using mass spectrometry. Deuteration, the replacement of hydrogen atoms with their heavier isotope deuterium, renders the molecule chemically identical to its parent compound but with a higher molecular weight. This mass shift is crucial for its use in isotope dilution mass spectrometry, a powerful analytical technique for achieving high precision and accuracy.

While **Apocynin-d3**'s direct biological activity is not its primary research focus, it is inextricably linked to the extensive research on apocynin. Apocynin itself is a well-established inhibitor of NADPH oxidase (NOX), an enzyme complex responsible for the production of reactive oxygen species (ROS). By mitigating oxidative stress, apocynin exhibits significant anti-inflammatory properties and is a valuable tool in studying the pathophysiology of numerous diseases.

Core Properties: Apocynin vs. Apocynin-d3

The fundamental difference between apocynin and **Apocynin-d3** lies in their isotopic composition, which translates to a difference in molecular weight. This distinction is the

cornerstone of **Apocynin-d3**'s utility as an internal standard.

Property	Apocynin	Apocynin-d3
Molecular Formula	C ₉ H ₁₀ O ₃	C ₉ H ₇ D ₃ O ₃
Molecular Weight	166.17 g/mol	169.19 g/mol
Primary Function	NADPH Oxidase Inhibitor	Stable Isotope-Labeled Internal Standard
Key Research Area	Inflammation, Oxidative Stress	Quantitative Bioanalysis (Mass Spectrometry)

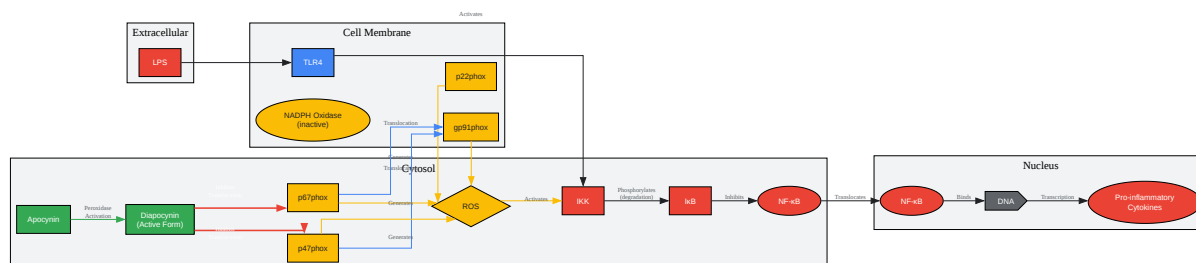
Mechanism of Action of Apocynin

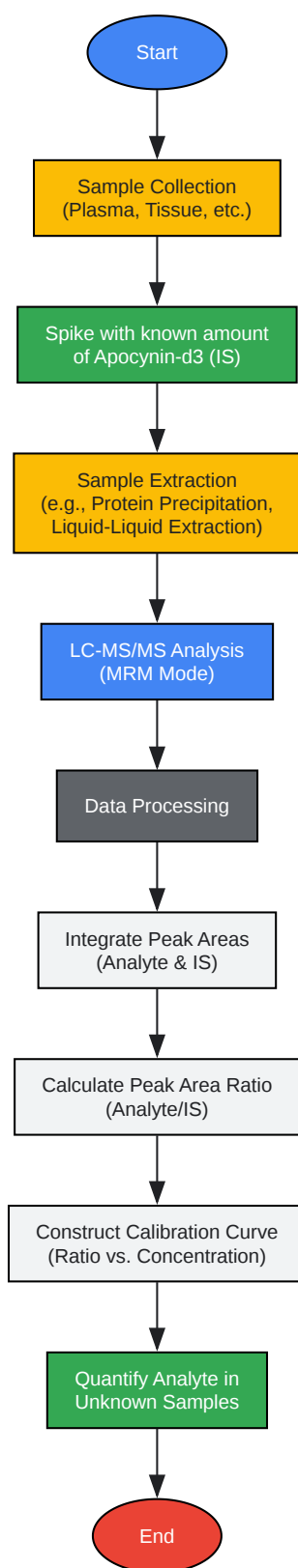
Apocynin functions as a prodrug, requiring metabolic activation to exert its inhibitory effect on NADPH oxidase. This activation is typically mediated by peroxidases, such as myeloperoxidase (MPO), which are abundant in phagocytic cells like neutrophils.

The activated form of apocynin is believed to be a dimer, diapocynin. Diapocynin prevents the assembly of the functional NADPH oxidase enzyme complex. Specifically, it inhibits the translocation of cytosolic subunits, p47phox and p67phox, to the cell membrane where the catalytic subunit gp91phox (Nox2) is located. Without this assembly, the enzyme cannot be activated to produce superoxide radicals.

Signaling Pathway of Apocynin's Anti-inflammatory Action

Apocynin's inhibition of NADPH oxidase has downstream effects on inflammatory signaling pathways. One such pathway is the Toll-like receptor 4 (Tlr4)/NF-κB signaling cascade. By reducing ROS production, apocynin can attenuate the activation of NF-κB, a key transcription factor for pro-inflammatory cytokines.





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